

How to prepare (Rac)-LY341495 stock solutions and storage conditions

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Application Notes and Protocols: (Rac)-LY341495

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This document provides detailed protocols for the preparation and storage of stock solutions for **(Rac)-LY341495**, a potent and selective antagonist for the group II metabotropic glutamate receptors (mGluR2/3).[1] Proper handling and storage are crucial for maintaining the compound's integrity and ensuring reproducible experimental results.

Chemical and Physical Properties

(Rac)-LY341495 is a synthetic compound, typically supplied as a white to off-white crystalline solid.[2][3] Its key properties are summarized below.

Property	Value	References
Molecular Formula	C20H19NO5	[4][5]
Molecular Weight	353.37 g/mol	[1][4][5]
CAS Number	201943-63-7	[3][4][5]
Appearance	White to off-white solid	[2][3]



Solubility Data

The solubility of **(Rac)-LY341495** is a critical factor in the preparation of stock solutions. The compound exhibits poor solubility in aqueous solutions but can be dissolved in organic solvents or basic solutions.

Solvent	Concentration	Comments	
DMSO	~5 - 10 mM	Gentle warming and sonication are recommended to aid dissolution.[4][5] Use freshly opened, anhydrous DMSO as the compound's solubility is sensitive to moisture.[6]	
Water	< 0.1 mg/mL (Insoluble) [4]		
1.2 eq. NaOH	up to 100 mM	Provides a water-soluble option.[7]	

Note: The disodium salt of LY341495 is also commercially available and shows high solubility in water (up to 100 mM).

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of (Rac)-LY341495 in DMSO.

Materials:

- **(Rac)-LY341495** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance

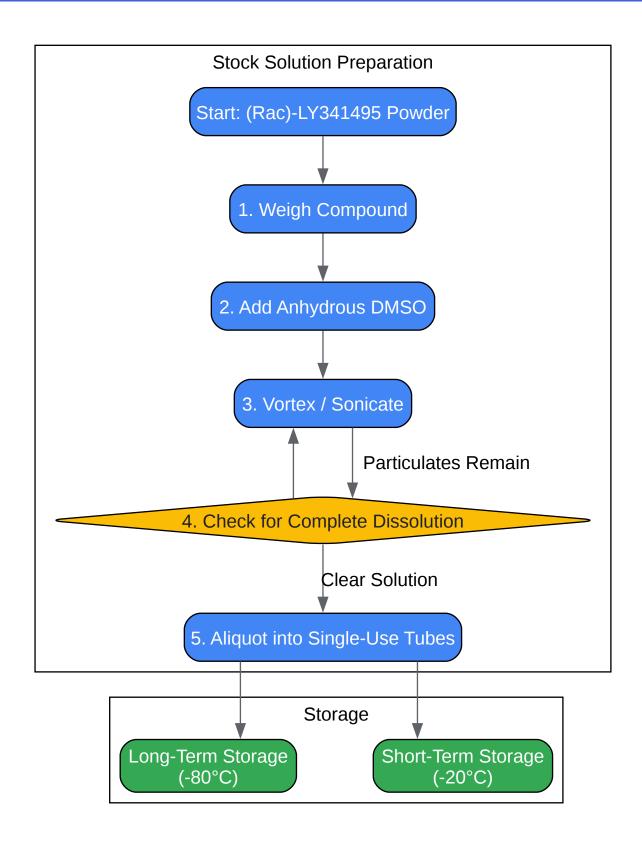


- Vortex mixer
- Sonicator (water bath)

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **(Rac)-LY341495** powder to room temperature to prevent condensation. It is recommended to centrifuge the vial briefly (e.g., at 3000 rpm for 1-2 minutes) to collect all the powder at the bottom.[4]
- Weighing: Carefully weigh the desired amount of (Rac)-LY341495 powder in a sterile tube.
 For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.53 mg of the compound (Mass = 10 mmol/L * 0.001 L * 353.37 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution in a water bath for 10-15 minutes.
 [4] Gentle warming (up to 60°C) can also be applied to aid dissolution.
 [5]
 - Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[2][8]





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Caption: Workflow for preparing and storing (Rac)-LY341495 stock solution.



Storage Conditions

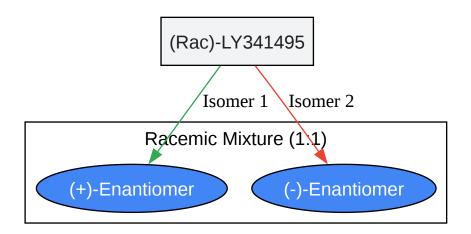
Proper storage is essential to maintain the stability and activity of **(Rac)-LY341495**. Recommendations for both the solid powder and stock solutions are provided below.

Form	Temperature	Duration	Notes
Powder	-20°C	up to 3 years	Recommended for long-term stability.[2] [4]
Room Temperature	up to 12 months	Suitable for shorter- term storage.[5]	
Stock Solution	-80°C	6 months - 2 years	Recommended for long-term storage.[2] [4][8] Use within 6 months is a conservative guideline.[2][6]
-20°C	1 month	Suitable for short-term storage.[2][5][6]	

Important Considerations:

- Freeze-Thaw Cycles: Repeatedly freezing and thawing the stock solution can lead to degradation. Aliquoting is strongly recommended.[2][8]
- Fresh Solutions: For the most reliable results, especially in sensitive in vivo experiments, preparing solutions fresh on the day of use is advised.[5][8]
- Before Use: When using a frozen aliquot, allow it to equilibrate to room temperature and vortex briefly to ensure the solution is homogeneous and free of precipitate before making further dilutions.[5]





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Caption: (Rac)-LY341495 is a racemic mixture of two enantiomers.

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